

# Technical Guide: 1-Hexanol-d5 (CAS 64118-18-9)

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

**Compound Name:** 1-Hexanol-d5  
**CAS No.:** 64118-18-9  
**Cat. No.:** B1147734

[Get Quote](#)

## Advanced Isotopic Labeling for Bioanalysis and Metabolic Tracing

### Part 1: Substance Identity & Physicochemical Specifications[1][2]

**1-Hexanol-d5** is a stable, isotopically labeled derivative of 1-hexanol where five hydrogen atoms on the terminal ethyl group have been replaced by deuterium.[1] This specific labeling pattern (

at positions 5 and 6) renders the molecule chemically identical to native 1-hexanol regarding reactivity at the hydroxyl group, while providing a distinct mass shift (+5 Da) for mass spectrometry.

## Core Specifications Table

Property	Specification
Chemical Name	5,5,6,6,6-Pentadeuterohexan-1-ol
Common Name	1-Hexanol-d5; n-Hexyl-d5 alcohol
CAS Number	64118-18-9
Molecular Formula	
Molecular Weight	107.21 g/mol (vs. 102.17 for native)
Isotopic Purity	Typically atom D
Appearance	Clear, colorless liquid
Boiling Point	~157 °C (similar to native)
Solubility	Soluble in ethanol, ether, chloroform; slightly soluble in water (~5.9 g/L)
Safety Classification	Flammable Liquid (Category 3), Acute Toxicity (Category 4)

## Part 2: Synthesis & Retrosynthetic Logic

The synthesis of **1-Hexanol-d5** (5,5,6,6,6-d5) requires a strategy that introduces the deuterium label at the tail of the carbon chain. This distal labeling is critical for applications where the hydroxyl group (the "head") must undergo reactions (e.g., derivatization or oxidation) without exhibiting a primary Kinetic Isotope Effect (KIE).

### Retrosynthetic Analysis

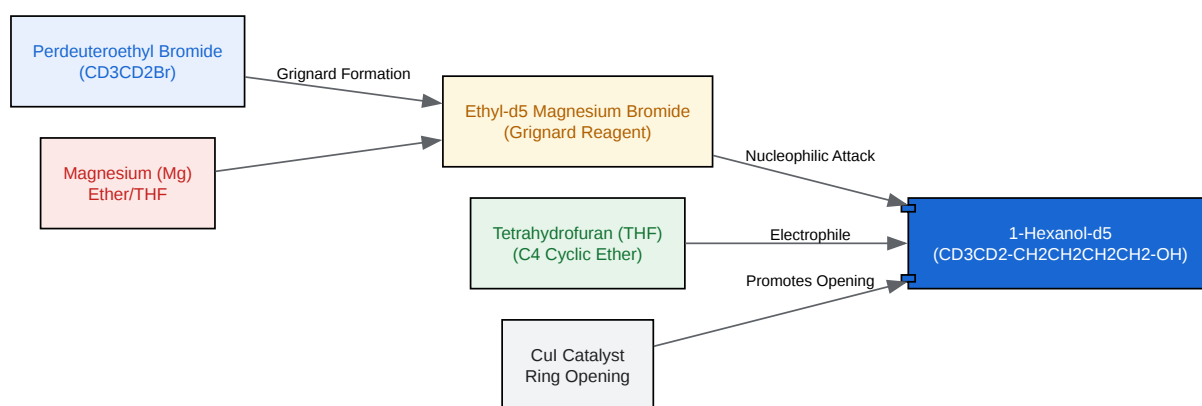
The most robust synthetic route involves coupling a deuterated two-carbon fragment (C2) with a four-carbon fragment (C4).

- Deuterated Precursor: Perdeuteroethyl iodide ( ) or Perdeuteroethyl bromide.

- Chain Extension: Grignard reaction or organolithium coupling.
- Substrate: Protected 4-halo-1-butanol or ring-opening of tetrahydrofuran (THF).

## Synthesis Workflow (DOT Diagram)

The following diagram illustrates the logical flow for synthesizing **1-Hexanol-d5** via a Grignard-mediated ring opening of THF, a common laboratory method for generating terminal alcohols with specific tail labeling.



[Click to download full resolution via product page](#)

Caption: Synthesis of **1-Hexanol-d5** via copper-catalyzed ring opening of THF with deuterated ethyl Grignard reagent.

## Part 3: Applications in Drug Development & Bioanalysis

### Internal Standard for Quantitation (GC-MS/LC-MS)

**1-Hexanol-d5** is the "gold standard" internal standard (IS) for quantifying hexanol levels in biological matrices (blood, urine) or pharmaceutical formulations.

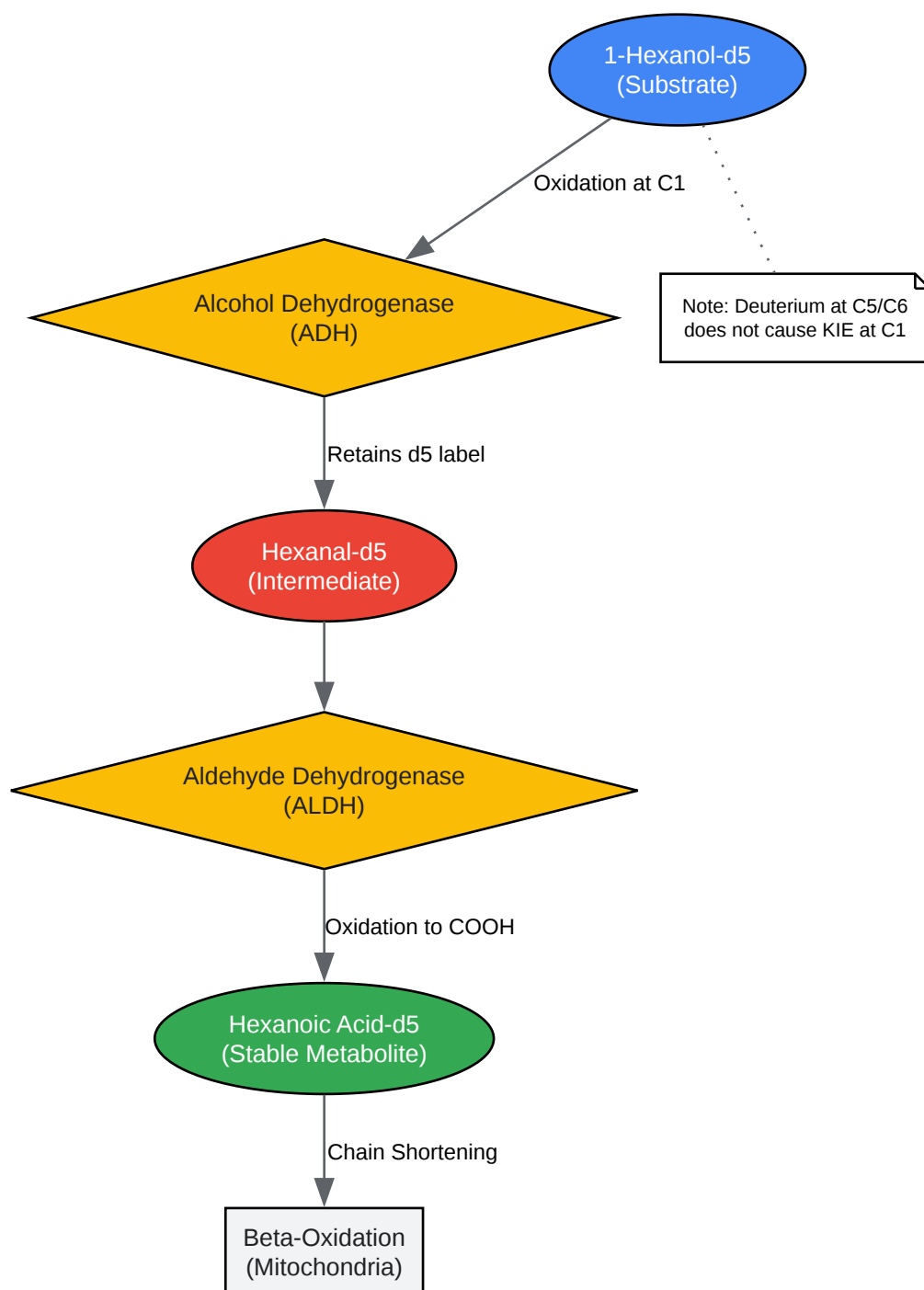
- Mechanism: Because the deuterium atoms are located at positions 5 and 6 (distal to the -OH group), the physicochemical properties (extraction efficiency, chromatographic retention time) remain virtually identical to the analyte (1-hexanol).
- Mass Separation: The +5 Da mass shift allows for clean separation of the IS signal from the analyte signal in Mass Spectrometry (SIM mode), eliminating matrix effects.
- No Scrambling: The C-D bonds at C5/C6 are chemically stable and do not exchange with solvent protons, unlike hydroxyl protons.

## Metabolic Tracing (Distal vs. Proximal Labeling)

In metabolic studies, the position of the label dictates the utility of the tracer.

- Oxidation Studies: 1-Hexanol is metabolized by Alcohol Dehydrogenase (ADH) to Hexanal, and then by Aldehyde Dehydrogenase (ALDH) to Hexanoic Acid.
- Absence of KIE: Since the oxidation occurs at C1, the C5/C6 deuterium labels do not impede the reaction rate (no primary Kinetic Isotope Effect). This makes **1-Hexanol-d5** an ideal tracer to measure flux through the oxidation pathway without artificially slowing it down.

## Metabolic Pathway Tracking (DOT Diagram)



[Click to download full resolution via product page](#)

Caption: Metabolic oxidation of **1-Hexanol-d5**. The d5 label is retained through conversion to Hexanoic Acid.

## Part 4: Experimental Protocols

## Protocol A: Preparation of Internal Standard Stock Solution

Objective: Create a stable 1.0 mg/mL stock for GC-MS analysis.

- Weighing: Accurately weigh 10.0 mg of **1-Hexanol-d5** into a 10 mL volumetric flask.
  - Note: Use a glass syringe for transfer; the liquid is volatile.
- Solvent Selection: Dilute to volume with Methanol (LC-MS grade) or Ethyl Acetate.
  - Reasoning: Methanol is preferred for polar extraction; Ethyl Acetate is preferred for GC headspace analysis.
- Storage: Transfer to amber glass vials with PTFE-lined caps. Store at -20°C.
  - Stability:[2][3] Stable for >12 months if sealed properly.

## Protocol B: Biological Sample Extraction (Plasma)

Objective: Quantify 1-hexanol in plasma using d5-IS.

- Aliquot: Transfer 100 µL of plasma to a 1.5 mL microcentrifuge tube.
- Spike IS: Add 10 µL of **1-Hexanol-d5** working solution (10 µg/mL). Vortex for 10 seconds.
- Precipitation: Add 400 µL of ice-cold Acetonitrile. Vortex for 30 seconds to precipitate proteins.
- Centrifugation: Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer: Transfer supernatant to a GC vial.
- Analysis: Inject 1 µL into GC-MS (Splitless mode). Monitor ions:
  - Analyte (1-Hexanol): m/z 56 (base peak), 69, 84.
  - IS (**1-Hexanol-d5**): m/z 61 (base peak +5), 74, 89.

## References

- National Institute of Standards and Technology (NIST). (2023). 1-Hexanol Mass Spectrum and Constants. NIST Chemistry WebBook, SRD 69. Retrieved from [[Link](#)]
- Pharmaffiliates. (2024). Hexan-5,5,6,6,6-d5-1-ol Analytical Standards. Retrieved from [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. cdnisotopes.com](https://www.cdnisotopes.com) [[cdnisotopes.com](https://www.cdnisotopes.com)]
- [3. Khan Academy](https://www.khanacademy.org) [[khanacademy.org](https://www.khanacademy.org)]
- To cite this document: BenchChem. [Technical Guide: 1-Hexanol-d5 (CAS 64118-18-9)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1147734/docs#technical-guide-1-hexanol-d5-cas-64118-18-9>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)